

The Central Role of Oxaloacetic Acid in Amino Acid Synthesis: A Technical Guide

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Compound of Interest

Compound Name: Oxaloacetic Acid

Cat. No.: B124089

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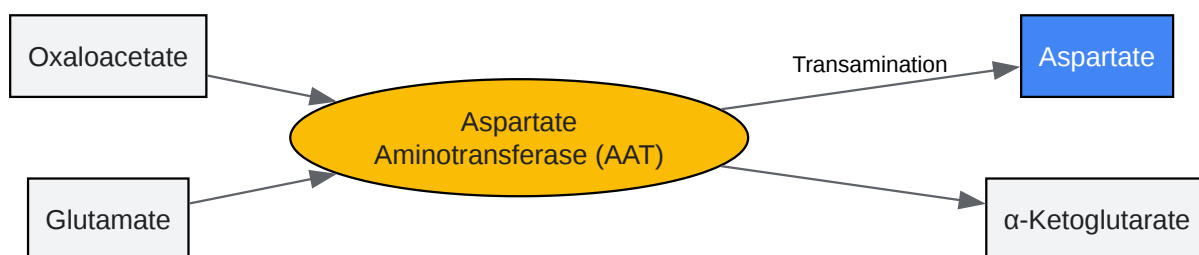
Introduction

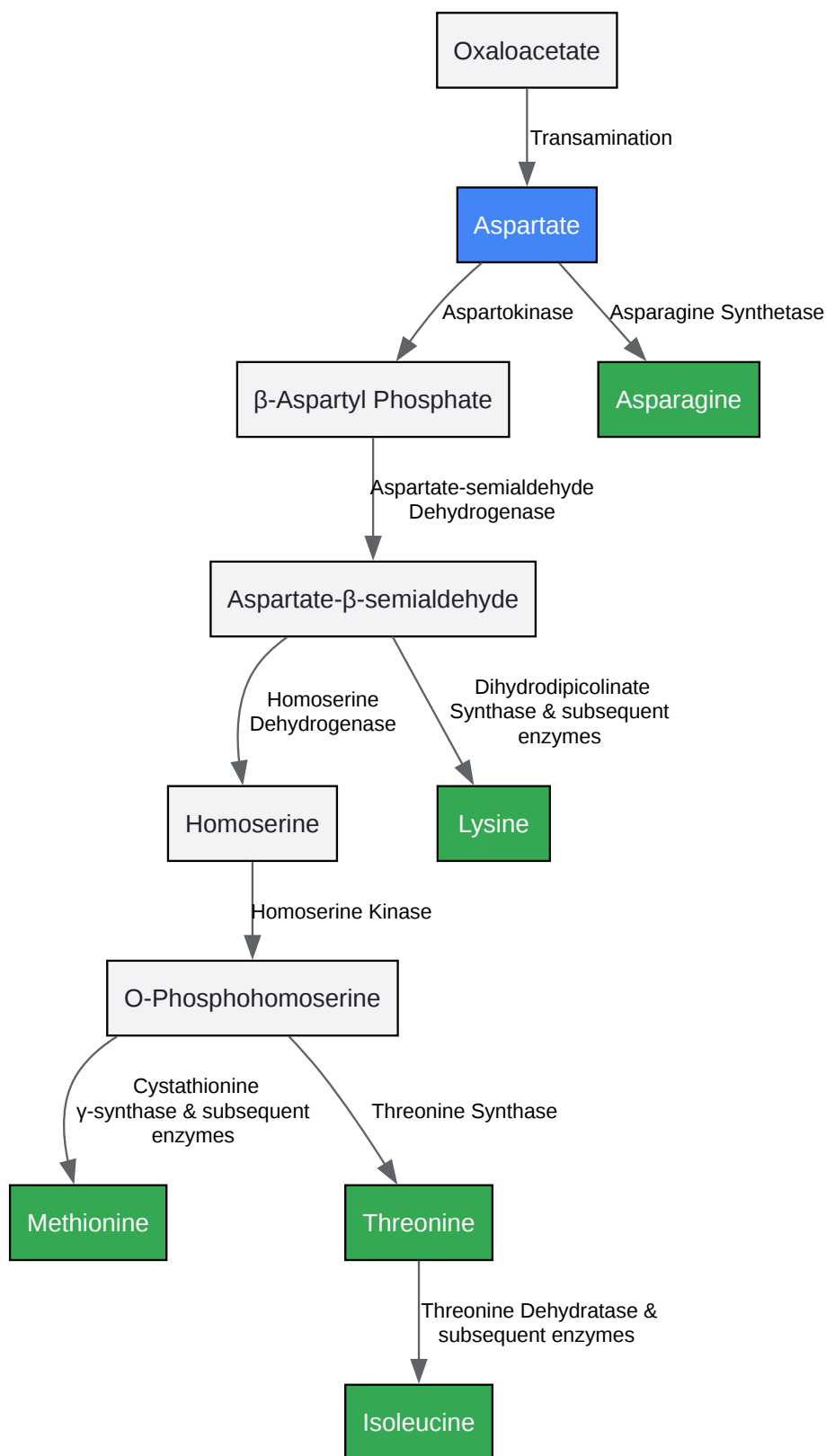
Oxaloacetic acid (OAA), a key intermediate in the citric acid cycle, serves as a critical metabolic hub linking carbohydrate and amino acid metabolism. Its four-carbon backbone is the direct precursor for the aspartate family of amino acids, which includes aspartate, asparagine, methionine, lysine, threonine, and isoleucine. In microorganisms and plants, these biosynthetic pathways are essential for life, as several of these amino acids are essential for animals, which lack the ability to synthesize them de novo. Understanding the intricate enzymatic reactions and regulatory networks that govern the conversion of oxaloacetate into this diverse group of amino acids is paramount for fields ranging from metabolic engineering to the development of novel antimicrobial agents. This technical guide provides an in-depth exploration of the core biochemical pathways, presenting quantitative data, detailed experimental protocols, and visual representations of the key transformations.

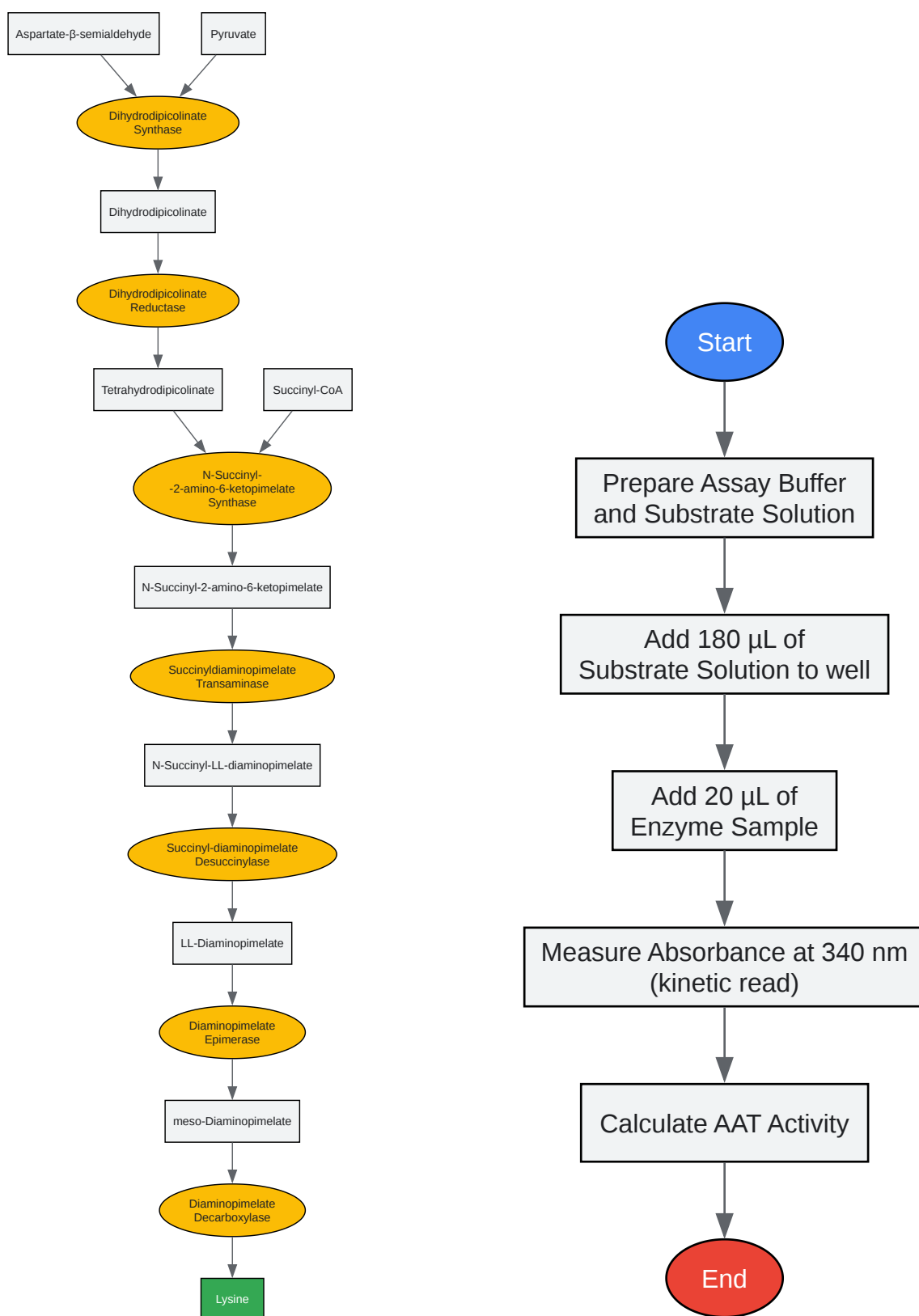
From Oxaloacetate to Aspartate: The Gateway Reaction

The journey from oxaloacetate to the aspartate family of amino acids begins with a single, crucial transamination reaction. This reversible reaction is catalyzed by aspartate aminotransferase (AAT), also known as glutamate-oxaloacetate transaminase (GOT).

Signaling Pathway: Conversion of Oxaloacetate to Aspartate







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